

A Comparative Analysis of the Foaming Properties of Texapon and Other Surfactants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Texapon*

Cat. No.: *B1173392*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the foaming properties of **Texapon** (Sodium Lauryl Ether Sulfate - SLES) against other commonly used surfactants: Sodium Lauryl Sulfate (SLS), Cocamidopropyl Betaine (CAPB), and Cocamide Diethanolamine (Cocamide DEA). The analysis is supported by experimental data to assist in the selection of appropriate surfactants for various formulations.

Introduction to Surfactants and Foaming Properties

Foam is a dispersion of a gas in a liquid, and its formation and stability are critically influenced by the presence of surfactants. Surfactants are amphiphilic molecules, possessing both a hydrophilic (water-attracting) head and a hydrophobic (water-repelling) tail. At the air-water interface, these molecules orient themselves to reduce the surface tension of the liquid, which is a fundamental requirement for foam generation.

The stability of the foam is then maintained through several mechanisms facilitated by the surfactant molecules arranged in a thin film (lamella) between the gas bubbles. These mechanisms include the Marangoni effect, where a gradient in surface tension drives liquid back into thinning areas of the lamella, and electrostatic and steric repulsion between the surfactant layers, which prevents the bubbles from coalescing. The type and concentration of the surfactant, along with other factors such as water hardness and the presence of other ingredients, significantly impact both the initial foam volume (foamability) and its persistence over time (foam stability).

Detailed Experimental Protocol: The Ross-Miles Method (ASTM D1173)

The Ross-Miles method is a widely accepted standard for evaluating the foaming properties of surfactants.^{[1][2]} It provides a quantitative measure of both the initial foam height and the foam's stability over a short period.

Objective: To determine the foaming characteristics of a surfactant solution under standardized conditions.

Apparatus:

- A jacketed glass column (receiver) with a specified diameter and graduation marks.
- A pipette with a specified volume and orifice size.
- A thermostatically controlled water bath to maintain a constant temperature.

Procedure:

- **Solution Preparation:** A solution of the surfactant is prepared at a specified concentration in water of a known hardness. The temperature of the solution is brought to the desired level (e.g., 49°C) using the water bath.
- **Apparatus Setup:** A specific volume (e.g., 50 mL) of the surfactant solution is placed in the receiver. The receiver is maintained at the specified temperature by circulating water through the jacket.
- **Foam Generation:** A larger volume (e.g., 200 mL) of the same surfactant solution is taken into the pipette. This solution is then allowed to fall from a specified height (e.g., 90 cm) through the orifice of the pipette into the receiver containing the initial 50 mL of the solution.
- **Initial Foam Height Measurement:** The height of the foam generated is measured immediately after all the solution from the pipette has been discharged. This is recorded as the initial foam height or foamability.

- **Foam Stability Measurement:** The height of the foam is then measured at specific time intervals, typically after 1, 3, and 5 minutes, to assess its stability.

Comparative Analysis of Surfactant Foaming Properties

Texapon® (Sodium Lauryl Ether Sulfate - SLES)

Texapon®, a trade name for Sodium Lauryl Ether Sulfate (SLES), is an anionic surfactant widely recognized for its excellent foaming capabilities.[3] It is a key ingredient in a vast array of personal care and cleaning products, valued for producing a rich and stable lather.[3] The ethoxylation process it undergoes makes it generally milder on the skin compared to its non-ethoxylated counterpart, SLS.[4]

Sodium Lauryl Sulfate (SLS)

SLS is another anionic surfactant known for its strong cleansing and foaming power.[4] It typically produces a dense and abundant foam. However, its propensity for causing skin irritation is higher than that of SLES.

Cocamidopropyl Betaine (CAPB)

CAPB is an amphoteric surfactant, meaning it can have both a positive and a negative charge depending on the pH of the solution. It is known for its mildness and is often used as a secondary surfactant in combination with anionic surfactants like SLES.[3][5] CAPB is recognized as a foam booster, enhancing the foam volume and stability of the primary surfactant.[3][5] While it does possess foaming properties on its own, it is generally considered to produce a less voluminous foam compared to SLES.[5]

Cocamide Diethanolamine (Cocamide DEA)

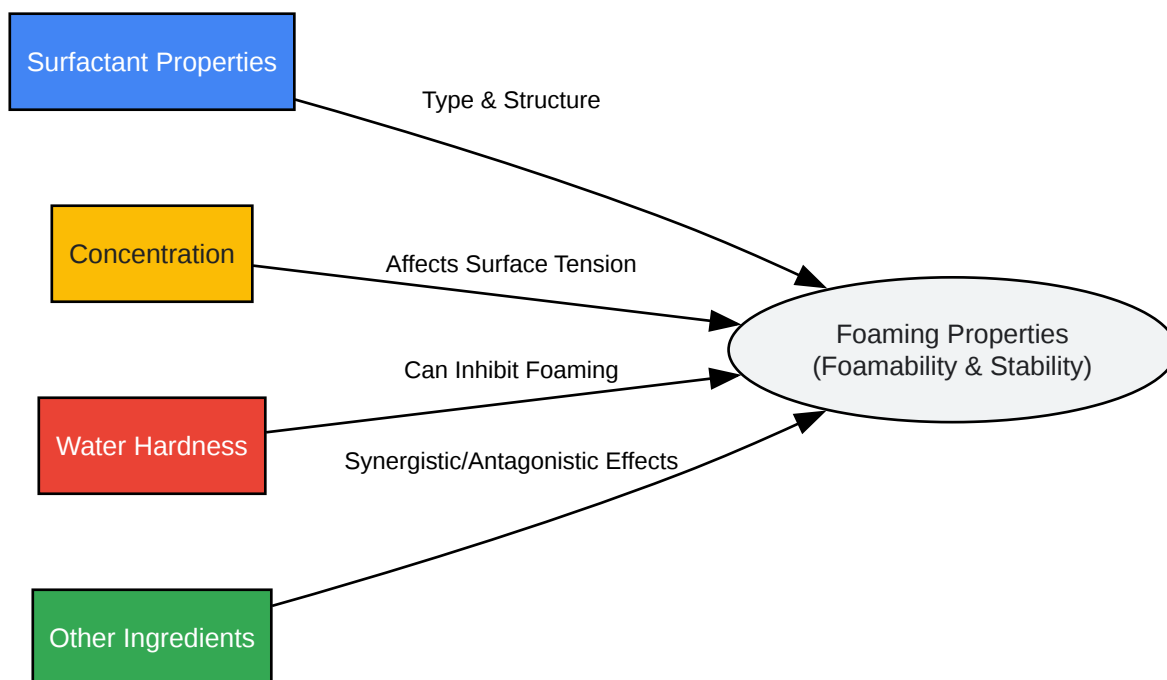
Cocamide DEA is a non-ionic surfactant commonly used as a foam booster and viscosity builder in personal care products. Its primary role is to enhance the quality and stability of the foam produced by the primary surfactant. However, there is some conflicting information regarding its direct impact on foam volume, with some studies suggesting it can have a negative effect in certain formulations. Conversely, other research indicates that increasing its concentration can enhance foaming ability.

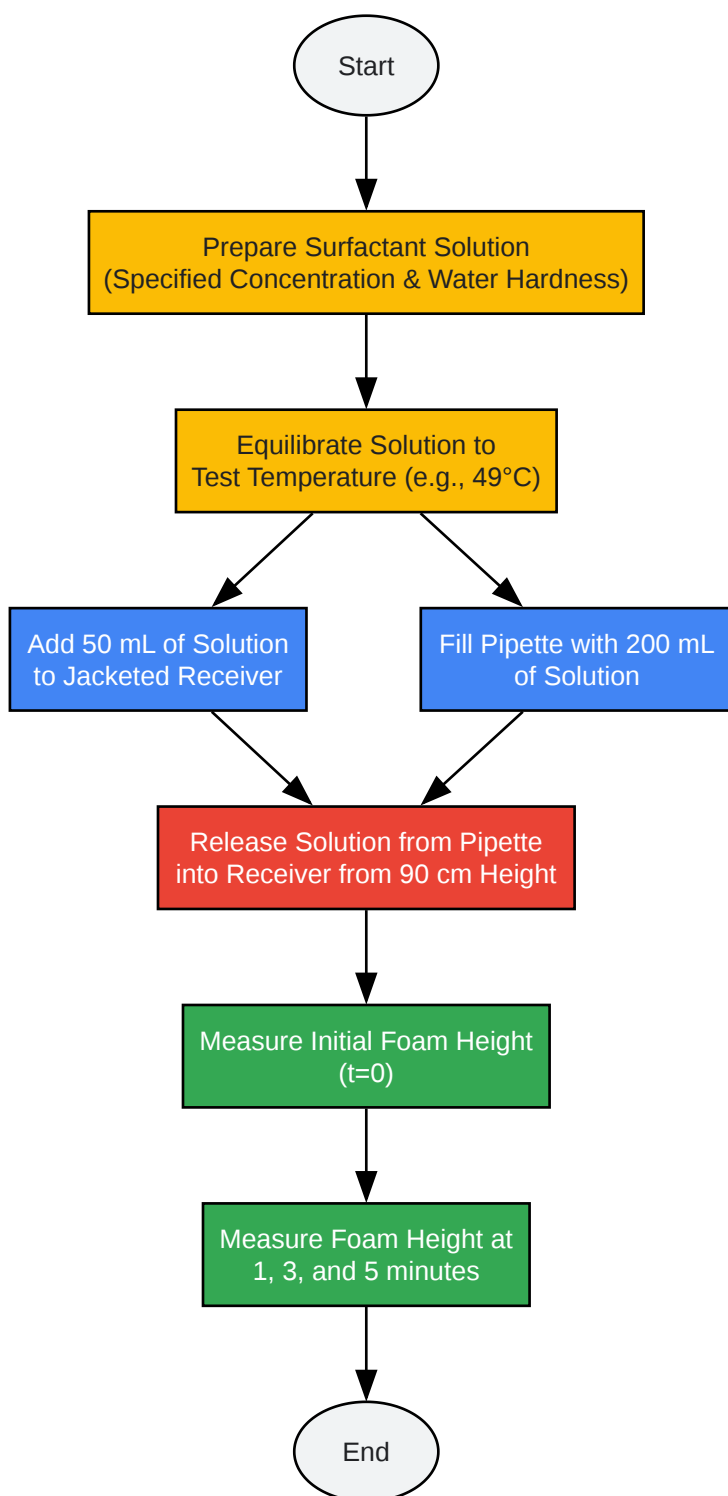
Data Summary Table

The following table summarizes the foaming properties of the discussed surfactants based on available experimental data. It is important to note that direct comparisons can be challenging due to variations in experimental conditions across different studies. The data for SLES and SLS is extracted from graphical representations in a comparative study.

Surfactant	Initial Foam Height (mm)	Foam Height after 5 min (mm)	Foam Stability (%)	Source & Notes
Texapon (SLES)	~165	~150	~91%	Extracted from graphical data in a study comparing SLES and SLS with APG. [6]
Sodium Lauryl Sulfate (SLS)	~175	~140	~80%	Extracted from graphical data in a study comparing SLES and SLS with APG. [6]
Cocamidopropyl Betaine (CAPB)	Not directly available	Not directly available	Not directly available	Generally considered a foam booster; data often presented in mixed systems. [3] [5]
Cocamide DEA	Variable	Variable	Variable	Primarily a foam stabilizer; one study on transparent soap showed a 69.38% foaming ability at 10% concentration.

Logical Relationship and Experimental Workflow Diagrams





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ross-Miles method | KRÜSS Scientific [kruss-scientific.com]
- 2. pdogf.com.ua [pdogf.com.ua]
- 3. nbinno.com [nbinno.com]
- 4. hibiscusmonkey.com [hibiscusmonkey.com]
- 5. advanceseng.com [advanceseng.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Analysis of the Foaming Properties of Texapon and Other Surfactants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173392#comparative-analysis-of-the-foaming-properties-of-texapon-and-other-surfactants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com